

# SC-514: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: SC-51316

Cat. No.: B1681514

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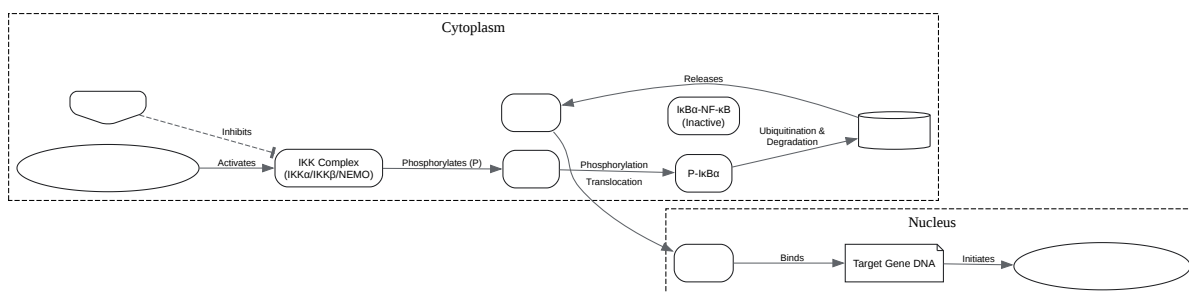
For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for SC-514, a selective inhibitor of I $\kappa$ B kinase  $\beta$  (IKK $\beta$ ). Based on the available information, it is highly probable that the query for "**SC-51316**" was a typographical error and refers to SC-514, a well-characterized compound involved in the inhibition of the NF- $\kappa$ B signaling pathway.

## Introduction and Mechanism of Action

SC-514 is an orally active and ATP-competitive inhibitor of IKK $\beta$  (also known as IKK-2), a key enzyme in the canonical nuclear factor-kappa B (NF- $\kappa$ B) signaling pathway.<sup>[1][2]</sup> By selectively targeting IKK $\beta$ , SC-514 effectively blocks the phosphorylation and subsequent degradation of the inhibitory protein I $\kappa$ B $\alpha$ .<sup>[2][3][4]</sup> This action prevents the nuclear translocation of the NF- $\kappa$ B p65 subunit, thereby inhibiting the transcription of NF- $\kappa$ B target genes involved in inflammation, immune responses, and cell survival.<sup>[1][2][3][4]</sup>

The NF- $\kappa$ B signaling pathway is a critical regulator of cellular processes. In its inactive state, NF- $\kappa$ B is sequestered in the cytoplasm by I $\kappa$ B proteins. Upon stimulation by various signals, such as pro-inflammatory cytokines, the IKK complex (composed of IKK $\alpha$ , IKK $\beta$ , and the regulatory subunit NEMO) is activated.<sup>[5][6][7][8]</sup> IKK $\beta$  then phosphorylates I $\kappa$ B $\alpha$ , leading to its ubiquitination and proteasomal degradation. This frees the NF- $\kappa$ B dimer (typically p50/p65) to move into the nucleus and initiate gene transcription.<sup>[4]</sup>

Diagram: Canonical NF- $\kappa$ B Signaling Pathway and Inhibition by SC-514



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Caption: Canonical NF-κB signaling pathway and the inhibitory action of SC-514 on the IKK complex.

## Supplier and Ordering Information

SC-514 is available from various chemical suppliers that specialize in research-grade biochemicals. Below is a summary of ordering information from representative vendors. Researchers should verify catalog numbers and availability directly with the suppliers.

Supplier	Product Name	Catalog Number	Purity
Selleck Chemicals	SC-514 IκB/IKK inhibitor	S4907	99.9%
MedChemExpress	SC-514 (GK 01140)	HY-13802	99.97%
MySkinRecipes	SC-514	77770	≥98%

## Quantitative Data Summary

The following tables summarize the key quantitative data for SC-514 based on available literature.

Table 1: In Vitro Inhibitory Activity of SC-514

Target	Assay Type	Cell Line / System	IC <sub>50</sub>	Reference
IKK $\beta$ (IKK-2)	Kinase Assay	Recombinant Human	3-12 $\mu$ M	[1]
NF- $\kappa$ B Dependent Gene Transcription (IL-6)	Reporter Assay	Rheumatoid Arthritis Synovial Fibroblasts (RASFs)	20 $\mu$ M	[1]
NF- $\kappa$ B Dependent Gene Transcription (IL-8)	Reporter Assay	Rheumatoid Arthritis Synovial Fibroblasts (RASFs)	20 $\mu$ M	[1]
NF- $\kappa$ B Dependent Gene Transcription (COX-2)	Reporter Assay	Rheumatoid Arthritis Synovial Fibroblasts (RASFs)	8 $\mu$ M	[1]
RANKL-induced Osteoclastogenesis	Cell-based Assay	RAW264.7 cells	<5 $\mu$ M	[3]

Table 2: In Vivo Efficacy of SC-514

Animal Model	Treatment	Dosage	Effect	Reference
Rat	LPS-induced Inflammation	50 mg/kg (i.p.)	~70% inhibition of serum TNF- $\alpha$ production	[1]

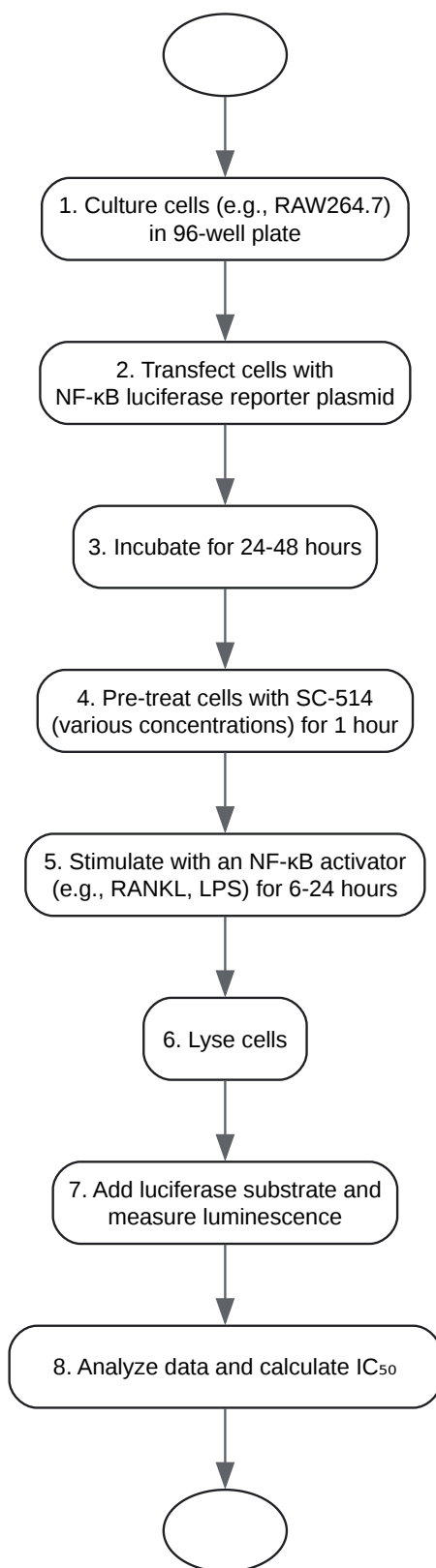
## Experimental Protocols

The following are representative protocols for common in vitro and in vivo experiments using SC-514. These should be adapted based on specific experimental needs and cell lines.

### In Vitro NF- $\kappa$ B Reporter Assay

This protocol is designed to measure the effect of SC-514 on NF- $\kappa$ B-dependent gene expression in a cell-based reporter assay.

Diagram: In Vitro NF- $\kappa$ B Reporter Assay Workflow



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